

# Preclinical Evidence for Givinostat in Inflammatory Diseases: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Givinostat hydrochloride	
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# **Executive Summary**

Givinostat (ITF2357) is a potent, orally available histone deacetylase (HDAC) inhibitor that has demonstrated significant therapeutic potential across a range of preclinical models of inflammatory diseases. By modulating the epigenetic landscape, Givinostat interferes with key pathological processes including chronic inflammation, fibrosis, and cellular degeneration. Its mechanism of action involves the inhibition of Class I and II HDACs, leading to the hyperacetylation of histones and other non-histone proteins. This results in a more open chromatin structure, altering gene expression to suppress pro-inflammatory pathways and promote tissue repair. This document provides an in-depth overview of the preclinical data supporting the use of Givinostat in inflammatory conditions, with a focus on Duchenne Muscular Dystrophy (DMD) and Inflammatory Bowel Disease (IBD), detailing experimental protocols, quantitative outcomes, and the underlying signaling pathways.

### **Core Mechanism of Action in Inflammation**

Givinostat exerts its anti-inflammatory effects primarily through the inhibition of HDAC enzymes. In inflammatory states, HDACs are often dysregulated, leading to the hypoacetylation of histones at the promoters of anti-inflammatory genes, thereby silencing them. Conversely, transcription factors central to the inflammatory response, such as NF-κB, are activated.

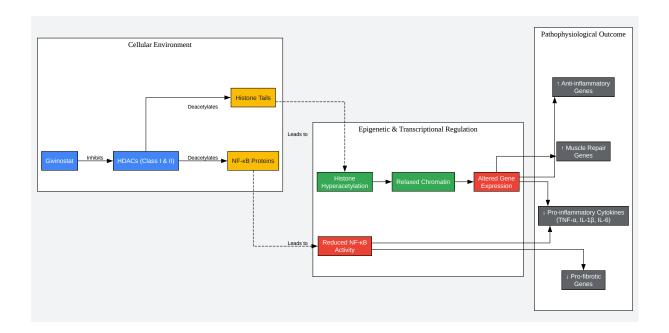


### Foundational & Exploratory

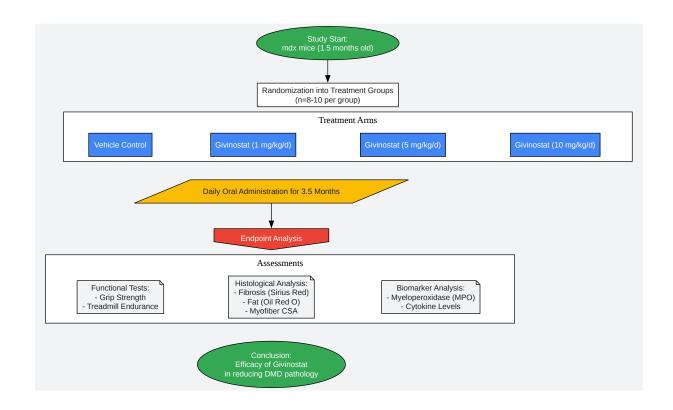
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Givinostat reverses this by inducing histone hyperacetylation, which relaxes the chromatin structure.[1] This allows for increased access of transcription factors to DNA, enhancing the expression of genes involved in anti-inflammatory responses and muscle repair.[1] Concurrently, Givinostat has been shown to suppress the activity of pro-inflammatory signaling pathways like NF- $\kappa$ B, reducing the production of key inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- $\alpha$ ), Interleukin-1 beta (IL-1 $\beta$ ), and Interleukin-6 (IL-6).[2][3]

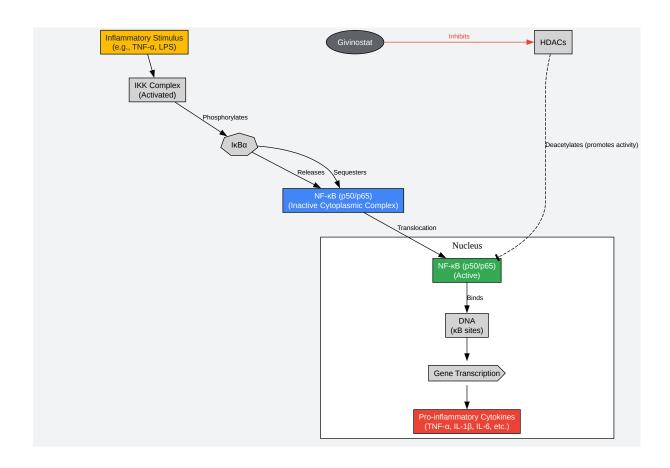












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### References



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- 2. What is the mechanism of Givinostat Hydrochloride? [synapse.patsnap.com]
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